

Hydroxyphenyl propamidobenzoic acid as a synthetic avenanthramide analogue

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Hydroxyphenyl propamidobenzoic acid*

Cat. No.: *B3029549*

[Get Quote](#)

An In-Depth Technical Guide to **Hydroxyphenyl Propamidobenzoic Acid**: A Synthetic Avenanthramide Analogue for Advanced Dermatological Applications

Executive Summary

Hydroxyphenyl Propamidobenzoic Acid (HPPBA), a synthetic analogue of oat-derived avenanthramides, represents a significant advancement in the management of sensitive, irritated, and inflamed skin.^{[1][2]} Engineered for enhanced purity, stability, and potency, HPPBA offers a multi-faceted approach to skin soothing by targeting the core drivers of inflammation, pruritus (itch), and oxidative stress. This guide provides a comprehensive technical overview of HPPBA's synthesis, its detailed mechanisms of action, clinical efficacy, and practical experimental protocols for its evaluation. By elucidating the causality behind its biological activity—from the inhibition of the NF-κB signaling pathway to the modulation of neurosensory receptors—this document serves as a critical resource for researchers, formulators, and drug development professionals seeking to leverage this powerful anti-irritant in next-generation dermatological solutions.

Section 1: Introduction to Hydroxyphenyl Propamidobenzoic Acid (HPPBA)

The Avenanthramide Benchmark: Nature's Anti-Irritant

For centuries, oats (*Avena sativa*) have been utilized in traditional medicine for their skin-soothing properties.[3][4] Modern science has identified avenanthramides, a group of phenolic alkaloids unique to oats, as the primary bioactive compounds responsible for these effects.[3][5][6] Avenanthramides exhibit potent anti-inflammatory, antioxidant, and anti-itch activities, making them a benchmark for treating irritated skin conditions.[3][7] Their primary mechanism involves the inhibition of Nuclear Factor-kappa B (NF- κ B), a key transcription factor that governs the expression of pro-inflammatory genes.[3][6]

HPPBA: A Synthetic Analogue Engineered for Superior Performance

While effective, the direct extraction of avenanthramides from natural sources presents challenges related to purity, batch-to-batch consistency, and potential for allergic sensitization. **Hydroxyphenyl Propamidobenzoic Acid** (also known as Dihydroavenanthramide D or DHAvD) is a nature-inspired synthetic compound designed to replicate the core structure and benefits of natural avenanthramides while overcoming their limitations.[1][2][8] The controlled synthetic process ensures high purity, stability, and efficacy, allowing for greater potency and optimized bioavailability in topical formulations.[1]

Chemical Identity and Properties

HPPBA is a stable, white crystalline powder with well-defined chemical characteristics, making it a reliable ingredient for cosmetic and pharmaceutical formulations.[9]

Property	Value	Reference
Chemical Name	2-(3-(4-hydroxyphenyl)propanamido)benzoic acid	[10]
INCI Name	Hydroxyphenyl Propamidobenzoic Acid	[11]
CAS Number	697235-49-7	[12]
Molecular Formula	C ₁₆ H ₁₅ NO ₄	[10][13]
Molecular Weight	285.29 g/mol	[4][10]
Appearance	White Crystalline Powder	[4][9]

Section 2: Synthesis and Rationale

The Need for a Synthetic Analogue

The decision to pursue a synthetic route for an avenanthramide analogue is grounded in key scientific and manufacturing principles. Natural extracts can contain a complex mixture of compounds, leading to variability in the concentration of the active avenanthramides and the presence of potential allergens. A synthetic pathway provides a pure, single-molecule active ingredient, ensuring reproducible clinical efficacy and an improved safety profile. This approach allows for the optimization of the molecular structure to enhance stability and skin penetration, which is critical for delivering the active to its target sites within the epidermis and dermis.[1][14]

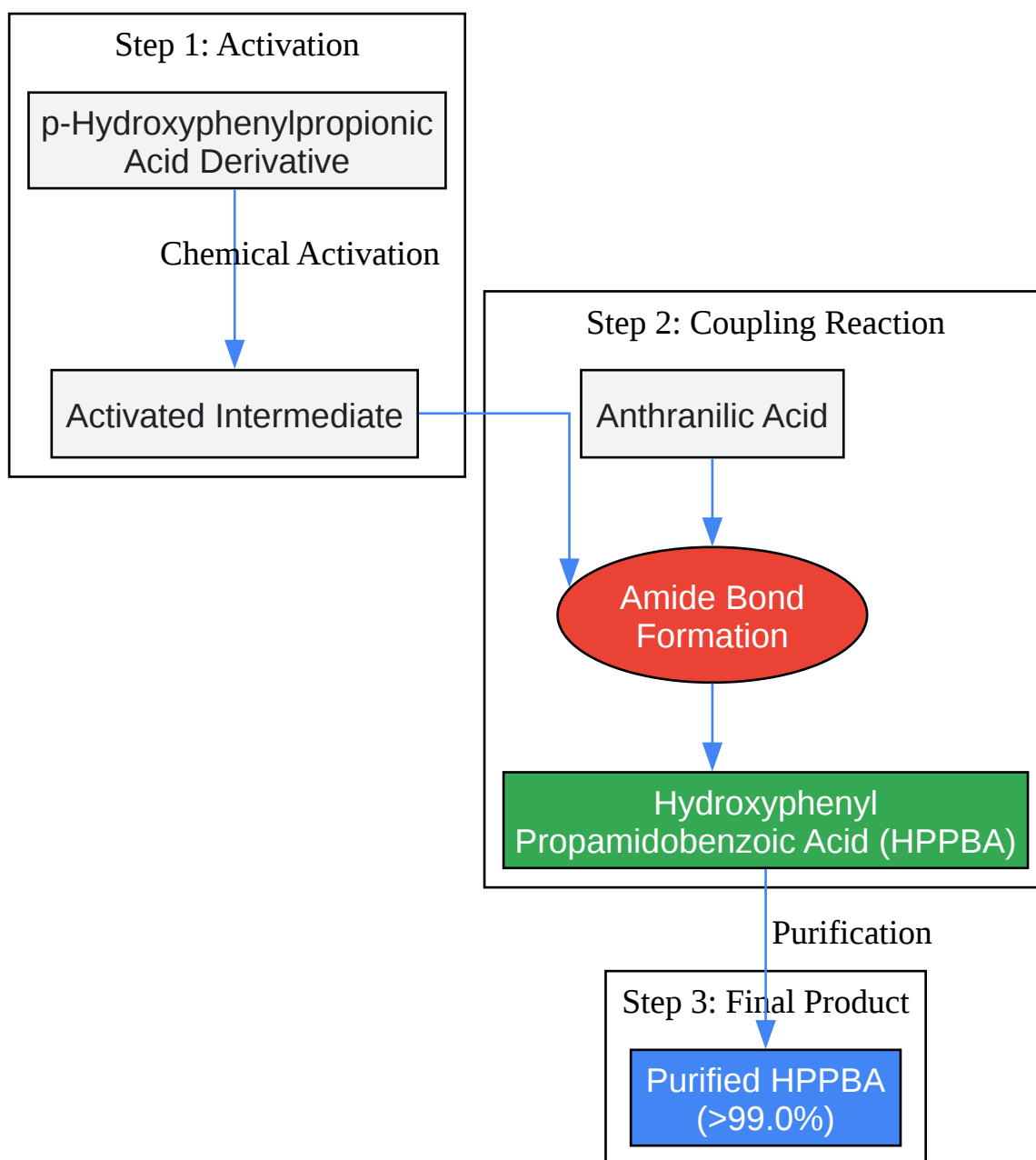
Synthetic Pathway

The synthesis of HPPBA is a targeted chemical process designed for efficiency and purity. The process ensures that the final molecule possesses the essential structural motifs required for its anti-inflammatory and anti-pruritic bioactivity.

The general synthesis involves two primary steps:

- **Activation of the Base Structure:** The process begins with a derivative of p-hydroxyphenylpropionic acid, which mimics the core structure of natural avenanthramides. This molecule is chemically activated to facilitate the subsequent reaction.[1]

- **Amide Bond Formation:** The activated molecule is then reacted with anthranilic acid under controlled conditions to form a stable amide bond.^[1] This step creates the final HPPBA structure, which is then purified to remove any unreacted starting materials or byproducts.



[Click to download full resolution via product page](#)

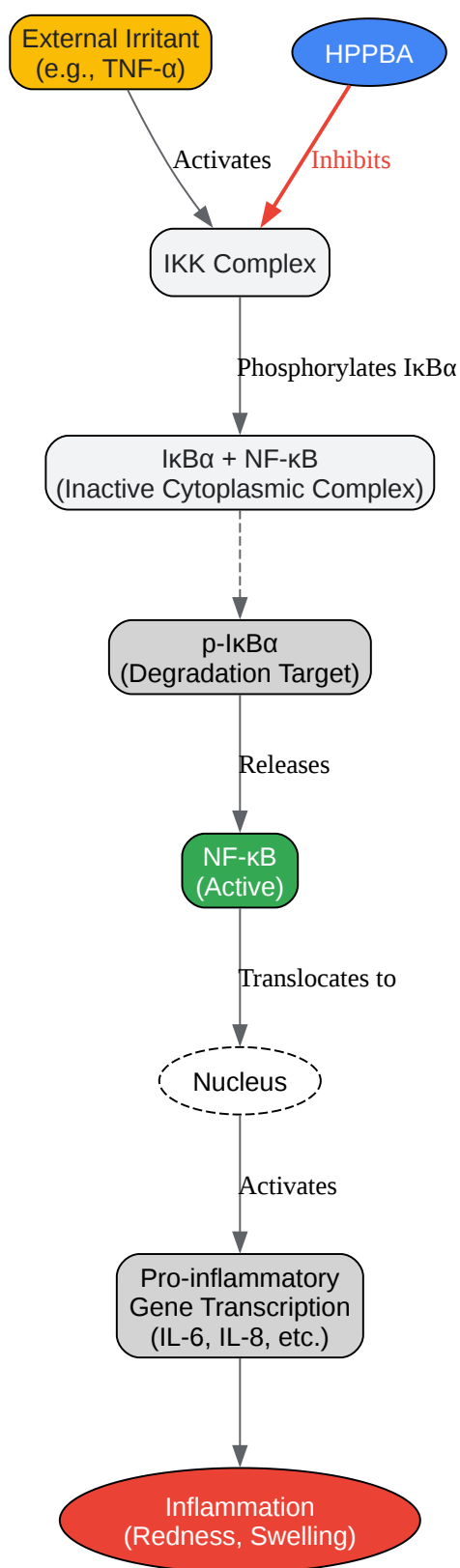
Caption: Generalized synthetic workflow for HPPBA.

Section 3: Core Biological Mechanisms of Action

HPPBA exerts its potent soothing effects through a confluence of biological pathways that collectively suppress inflammation, inhibit the itch sensation, neutralize oxidative stress, and fortify the skin's protective barrier.

Attenuation of the Inflammatory Cascade: The NF- κ B Pathway

A primary driver of HPPBA's anti-inflammatory efficacy is its ability to inhibit the NF- κ B signaling pathway, a central regulator of the immune response.^{[3][6]} In response to irritants, pro-inflammatory cytokines like TNF- α activate the I κ B kinase (IKK) complex. IKK then phosphorylates the inhibitory protein I κ B α , targeting it for degradation. This releases NF- κ B to translocate into the nucleus, where it binds to DNA and initiates the transcription of genes encoding inflammatory mediators, including IL-6 and IL-8. HPPBA intervenes by suppressing the activation of this pathway, thereby downregulating the expression of these pro-inflammatory cytokines and visibly reducing redness and swelling.^{[1][3][6]}



[Click to download full resolution via product page](#)

Caption: HPPBA's inhibition of the NF-κB inflammatory pathway.

Neurosensory Modulation: Targeting Itch and Irritation Receptors

HPPBA effectively mitigates pruritus through a dual-action mechanism targeting neurosensory pathways.

- **Histamine Modulation:** It demonstrates potent antihistamine properties, reducing histamine-induced skin redness and irritation.[\[10\]](#)[\[15\]](#) This is crucial for alleviating the itch associated with allergic reactions and conditions like atopic dermatitis.
- **NK1R Interaction:** Studies have shown that HPPBA can interact with the neurokinin-1 receptor (NK1R).[\[16\]](#)[\[17\]](#) By binding to this receptor, it inhibits mast cell degranulation, a process that releases a cascade of itch-inducing and pro-inflammatory mediators into the skin.[\[16\]](#)

Potent Antioxidant Activity

The molecular structure of HPPBA allows it to act as a powerful antioxidant, effectively neutralizing free radicals generated by UV radiation and environmental pollutants.[\[10\]](#)[\[14\]](#) This action protects skin cells from oxidative stress, which is a key contributor to premature aging, inflammation, and a compromised skin barrier.[\[14\]](#) By scavenging these reactive oxygen species (ROS), HPPBA helps maintain the skin's natural antioxidant defense systems and supports cellular repair.[\[14\]](#)

Reinforcement of the Epidermal Barrier

A healthy skin barrier is essential for preventing moisture loss and protecting against external aggressors. HPPBA contributes significantly to barrier function by promoting the synthesis of essential lipids and proteins that form the barrier's structure.[\[14\]](#)[\[18\]](#) It also enhances the skin's natural moisturizing factors (NMFs), leading to improved hydration and water retention.[\[14\]](#) This dual effect results in skin that is more resilient, smoother, and less susceptible to irritation.[\[18\]](#)

Section 4: Clinical Efficacy and Applications

Dermatological Applications

The multifaceted mechanism of HPPBA makes it a highly versatile active ingredient for a wide range of dermatological and cosmetic applications, including:

- Sensitive and Reactive Skin: Formulations designed to reduce general redness, irritation, and discomfort.[19]
- Chronic Inflammatory Conditions: As a non-steroidal agent in products for skin prone to eczema, psoriasis, and dermatitis.[10]
- Anti-Pruritic Treatments: Targeted relief for itchy skin, whether caused by dryness, allergic reactions, or dermatological conditions.[4]
- Post-Procedure Care: Soothing products for use after aesthetic treatments to calm the skin and reduce redness.
- Scalp Care: Shampoos and treatments for sensitive, itchy scalps.[9][10]
- Anti-Aging: By mitigating low-grade chronic inflammation ("inflammaging") and protecting collagen from oxidative damage, it also serves as an effective component in anti-aging regimens.[14]

Summary of Key Clinical Data

Clinical studies have consistently validated the efficacy of HPPBA in reducing the signs and symptoms of skin irritation.

Study Focus	Key Findings	Reference
Anti-Itch & Redness	A manufacturer's clinical study demonstrated a 65% reduction in itchiness and a 50% reduction in redness with a 2% concentration of a diluted HPPBA solution.	[20] [21]
Seborrheic Dermatitis	A cream containing HPPBA applied twice daily for two weeks resulted in a significant decrease in erythema, desquamation, and pruritus. Gene expression analysis confirmed a downregulation of pro-inflammatory cytokines.	[1]
Skin Barrier & Hydration	In a clinical trial, a formulation with HPPBA showed a 7.5% improvement in skin barrier function and a 13.4% improvement in surface moisturization.	[22]
Uneven Skin Tone	The same study noted a 20.1% improvement in the visibility of uneven skin tone, likely due to the reduction of inflammation-induced pigmentation.	[22]

Formulation Considerations for Topical Delivery

HPPBA is a stable molecule that can be incorporated into various cosmetic chassis, including creams, lotions, serums, and gels.[\[9\]](#) To optimize its delivery and efficacy, it is often pre-solubilized. A common commercial form is a 5% solution of HPPBA in a blend of butylene glycol and pentylene glycol, which enhances its penetration into the stratum corneum while ensuring

it remains active.[8][23] Its unique molecular structure and lipophilic properties create an optimal balance for skin penetration without disrupting the skin barrier.[14]

Section 5: Experimental Protocols for Evaluation

The following protocols provide a framework for quantifying HPPBA in formulations and validating its anti-inflammatory activity in a laboratory setting.

Protocol: In Vitro Anti-Inflammatory Assay (Cytokine Measurement)

- **Objective:** To determine the ability of HPPBA to reduce the secretion of the pro-inflammatory cytokine IL-6 in human keratinocytes stimulated with a known irritant.
- **Methodology:**
 - **Cell Culture:** Culture human epidermal keratinocytes (HEKa) in appropriate media until they reach 80% confluency in a 24-well plate.
 - **Pre-treatment:** Treat the cells with varying concentrations of HPPBA (e.g., 0.1 μ M, 1 μ M, 10 μ M) and a vehicle control for 2 hours.
 - **Inflammatory Challenge:** Induce inflammation by adding a stimulating agent like lipopolysaccharide (LPS) or TNF- α to all wells except the negative control.
 - **Incubation:** Incubate the plate for 24 hours to allow for cytokine production and secretion.
 - **Supernatant Collection:** Carefully collect the cell culture supernatant from each well.
 - **Quantification:** Measure the concentration of IL-6 in the supernatant using a commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kit, following the manufacturer's instructions.
- **Self-Validation:** The protocol's integrity is validated by including a positive control (stimulated cells with vehicle) which should show high IL-6 levels, and a negative control (unstimulated cells) which should show baseline IL-6 levels. A dose-dependent decrease in IL-6 with increasing HPPBA concentration would confirm its anti-inflammatory activity.

Protocol: Quantitative Analysis of HPPBA in Formulations via LC-MS/MS

- Objective: To accurately quantify the concentration of HPPBA in a finished cosmetic product.
- Rationale: Liquid chromatography-tandem mass spectrometry (LC-MS/MS) provides the necessary selectivity and sensitivity to detect and quantify a specific analyte within a complex cosmetic matrix.[\[24\]](#)
- Methodology:
 - Sample Preparation:
 - Accurately weigh a known amount of the cosmetic formulation into a centrifuge tube.
 - Perform a solvent extraction using a suitable solvent like methanol or acetonitrile to dissolve the HPPBA and precipitate insoluble matrix components. An internal standard should be added at this stage.
 - Vortex vigorously and centrifuge to pellet the excipients.
 - Filter the supernatant through a 0.22 μm syringe filter into an HPLC vial.
 - Chromatographic Separation (UHPLC):
 - Column: Use a reverse-phase C18 column (e.g., 2.1 mm x 100 mm, 1.7 μm).[\[25\]](#)
 - Mobile Phase: Employ a gradient elution with Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid).[\[25\]](#)
 - Injection: Inject a small volume (e.g., 5 μL) of the prepared sample.
 - Mass Spectrometric Detection (MS/MS):
 - Ionization: Use Electrospray Ionization (ESI) in negative mode.[\[25\]](#)
 - Detection: Operate in Multiple Reaction Monitoring (MRM) mode, using specific precursor-to-product ion transitions for HPPBA to ensure high selectivity.[\[24\]](#)[\[25\]](#)

- Quantification: Generate a calibration curve using certified standards of HPPBA at known concentrations and calculate the concentration in the sample based on the peak area ratio relative to the internal standard.

Caption: General workflow for LC-MS/MS quantification of HPPBA.

Section 6: Safety and Toxicological Profile

Overview of Safety Data

HPPBA is generally regarded as a safe and well-tolerated ingredient for topical use and is considered suitable for all skin types, including sensitive skin.^{[10][20]} The Environmental Working Group (EWG) Skin Deep® database assigns HPPBA a low hazard score, with low concerns for cancer, allergies, or developmental toxicity based on available data.^[2] Safety Data Sheets (SDS) indicate that the substance is not classified as hazardous and has low acute toxicity.^{[11][12]}

Reported Cases and Considerations

While HPPBA has an excellent safety profile, the potential for sensitization exists with any cosmetic ingredient. At least one published case report has detailed an instance of allergic contact dermatitis (ACD) where HPPBA, within a commercial skin-calming cream, was identified as the likely causative agent through patch testing.^[8] This underscores the importance of standard safety practices for consumers, such as performing a patch test before widespread use of any new product, especially for individuals with a history of skin allergies.^[20]

Section 7: Conclusion and Future Directions

Hydroxyphenyl Propamidobenzoic Acid stands out as a premier active ingredient in the field of dermo-cosmetics, offering a scientifically validated, multi-pronged approach to skin soothing. Its superiority over natural extracts in terms of purity and consistency, combined with its robust efficacy in mitigating inflammation and pruritus, makes it an invaluable tool for formulators. Future research may further explore its synergistic effects with other active ingredients, its potential in treating a broader range of inflammatory dermatoses, and the development of novel delivery systems to further enhance its bioavailability and targeted action within the skin. As consumer demand for gentle yet powerful skincare solutions grows, HPPBA is poised to become a cornerstone of therapeutic and restorative skin health.

References

- CIPHER Skincare. (2025). **Hydroxyphenyl Propamidobenzoic Acid**. [Link]
- Kintai. (2025). What are the benefits of **Hydroxyphenyl Propamidobenzoic Acid** in skincare?. [Link]
- Wikipedia. (n.d.). Avenanthramide. [Link]
- PubMed Central. (2023). Avenanthramides, Distinctive Hydroxycinnamoyl Conjugates of Oat, *Avena sativa* L.: An Update on the Biosynthesis, Chemistry, and Bioactivities. [Link]
- Chen Lang. (2024).
- ALODERMA. (n.d.).
- PubMed Central. (n.d.). Phenolic amides (avenanthramides)
- UL Prospector. (n.d.). **Hydroxyphenyl Propamidobenzoic Acid** by Shanghai Coachchem Technology Co., Ltd.. [Link]
- Pharmacognosy Reviews. (n.d.). Avenanthramides of Oats: Medicinal Importance and Future Perspectives. [Link]
- EWG Skin Deep®. (n.d.). What is **HYDROXYPHENYL PROPAMIDOBENZOIC ACID**. [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.).
- SincereSkin.lt. (n.d.). **Hydroxyphenyl Propamidobenzoic Acid**. [Link]
- Procoal. (2021). **Hydroxyphenyl Propamidobenzoic Acid** Explained, Skin Benefits, INCI. [Link]
- INCIDecoder. (n.d.). **Hydroxyphenyl Propamidobenzoic Acid** (Explained + Products). [Link]
- Google Patents. (n.d.).
- Paula's Choice. (n.d.). What is **Hydroxyphenyl Propamidobenzoic Acid**?. [Link]
- Huachem Ingredients Co., Ltd. (n.d.). **Hydroxyphenyl Propamidobenzoic Acid** CAS 697235-49-7. [Link]
- ResearchGate. (n.d.). Allergic contact dermatitis from a skin-calming cream containing **hydroxyphenyl propamidobenzoic acid**. [Link]
- ResearchGate. (n.d.). Chemical formulation of **hydroxyphenyl propamidobenzoic acid** (HPPBA;.... [Link]
- Beri Pharma Co., Ltd. (n.d.).
- Perflavory. (n.d.). **hydroxyphenyl propamidobenzoic acid**, 697235-49-7. [Link]
- bctchemical. (n.d.). The Benefits and Uses of **Hydroxyphenyl Propamidobenzoic Acid** (HPPA). [Link]
- NIH PubMed Central. (n.d.). Allergic contact dermatitis from a skin-calming cream containing **hydroxyphenyl propamidobenzoic acid**. [Link]
- bctchemical. (n.d.). Analysis of **Hydroxyphenyl Propamidobenzoic Acid**: A scientific journey of the magic whitening ingredient. [Link]

- Ulta Beauty. (n.d.). Deep Vita C Capsule Cream - medicube. [Link]
- Dr. Idriss. (n.d.). Left Un-Red Redness Duo. [Link]
- Y&R Chemspec. (n.d.). Best China **Hydroxyphenyl Propamidobenzoic Acid** factory and manufacturers. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. cipherskincare.com [cipherskincare.com]
- 2. ewg.org [ewg.org]
- 3. Avenanthramide - Wikipedia [en.wikipedia.org]
- 4. gzhuachem.com [gzhuachem.com]
- 5. Phenolic amides (avenanthramides) in oats – an update review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. phcogrev.com [phcogrev.com]
- 7. What Are Avenanthramides Used For - Chenlang [chenlangbio.com]
- 8. Allergic contact dermatitis from a skin-calming cream containing hydroxyphenyl propamidobenzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Best China Hydroxyphenyl Propamidobenzoic Acid factory and manufacturers | Y&R Company, Factory | YR Chemspec [yrchemspec.com]
- 10. Buy Hydroxyphenyl propamidobenzoic acid | 697235-49-7 [smolecule.com]
- 11. pub-mediabox-storage.rxweb-prd.com [pub-mediabox-storage.rxweb-prd.com]
- 12. v6-file.globalso.com [v6-file.globalso.com]
- 13. bctchemical.com [bctchemical.com]
- 14. What are the benefits of Hydroxyphenyl Propamidobenzoic Acid in skincare? - Kintai [healthkintai.com]
- 15. ulprospector.com [ulprospector.com]

- 16. 2-(3-(4-hydroxyphenyl)propanamido)benzoic acid: activities and applications_Chemicalbook [chemicalbook.com]
- 17. researchgate.net [researchgate.net]
- 18. aloderma.com [aloderma.com]
- 19. nbinn.com [nbinn.com]
- 20. procoal.co.uk [procoal.co.uk]
- 21. Hydroxyphenyl Propamidobenzoic Acid (Explained + Products) [incidecoder.com]
- 22. ulta.com [ulta.com]
- 23. researchgate.net [researchgate.net]
- 24. pdf.benchchem.com [pdf.benchchem.com]
- 25. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Hydroxyphenyl propamidobenzoic acid as a synthetic avenanthramide analogue]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029549#hydroxyphenyl-propamidobenzoic-acid-as-a-synthetic-avenanthramide-analogue]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com